

Technical Support Center: Mercury(I) Iodide (Hg_2I_2) Solubility

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Compound of Interest

Compound Name: Mercury(I) iodide

Cat. No.: B3057228

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This guide provides researchers, scientists, and drug development professionals with troubleshooting assistance and frequently asked questions regarding the low solubility of **mercury(I) iodide** (Hg_2I_2).

Disclaimer: Safety First

Warning: **Mercury(I) iodide** and all mercury compounds are highly toxic.[1] Exposure can occur through inhalation, ingestion, or skin contact, leading to severe health effects, including neurological damage and kidney failure.[2][3] All handling of mercury compounds must be performed by trained personnel in a certified fume hood with appropriate personal protective equipment (PPE), including, at a minimum, a lab coat, splash goggles, and heavy-duty nitrile or laminate-style gloves.[4][5] Always consult your institution's safety protocols and the material safety data sheet (MSDS) before beginning any experiment.[2] All mercury-containing waste is considered hazardous and must be disposed of according to strict regulatory guidelines.[2][3]

Frequently Asked Questions (FAQs)

Q1: What is the solubility of mercury(I) iodide (Hg_2I_2) in common solvents?

A1: **Mercury(I) iodide** (Hg_2I_2) is a bright yellow, heavy powder that is practically insoluble in water and common organic solvents like ethanol and diethyl ether.[6][7] Its extremely low solubility is quantified by its solubility product constant (K_{sp}).

Data Presentation: Solubility of **Mercury(I) iodide** (Hg_2I_2)

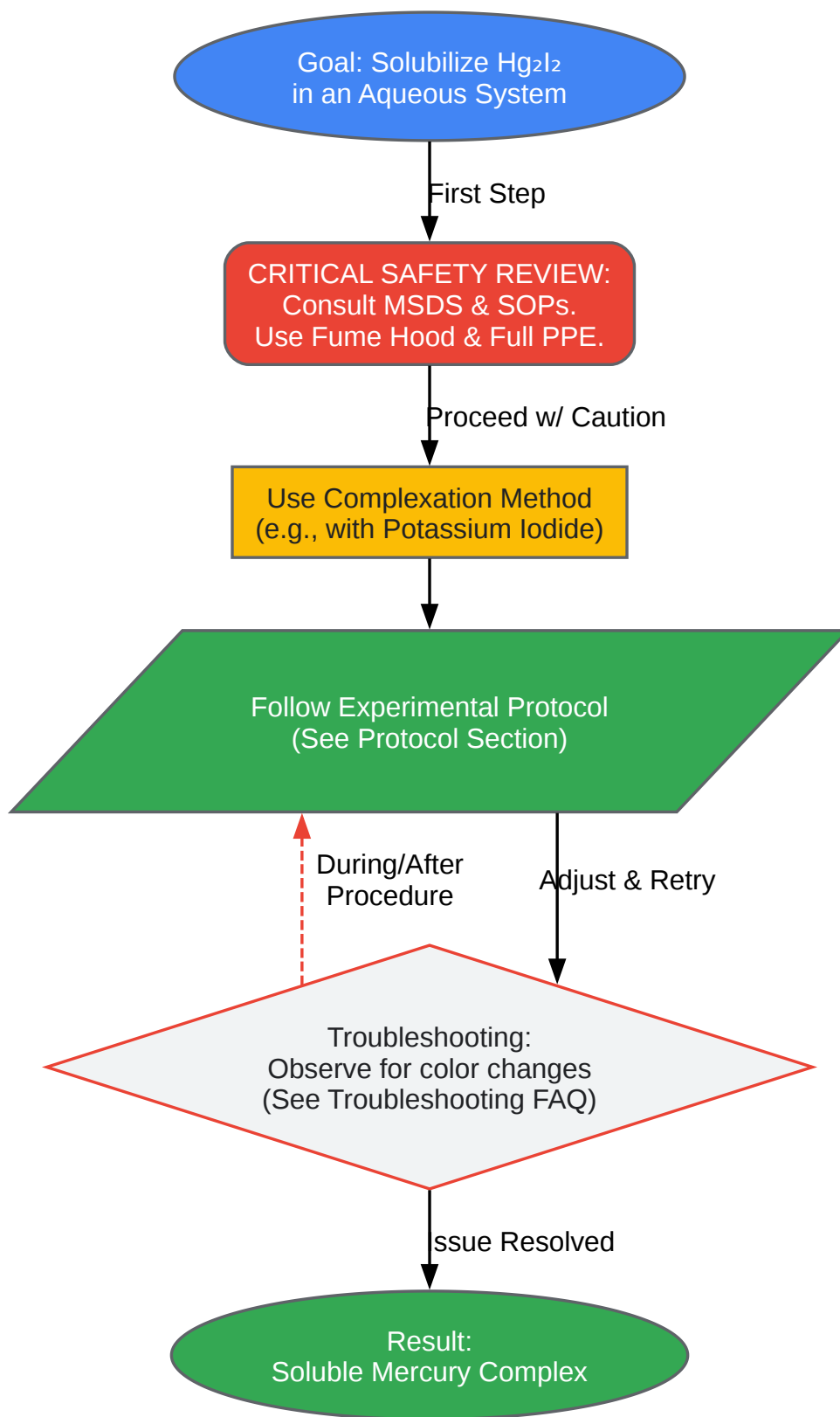
Property	Value	Solvent	Temperature (°C)	Source(s)
Ksp	5.2×10^{-29}	Water	25	[8]
Ksp (p Ksp)	4.6×10^{-29}	Water	Not Specified	[9]
Ksp (p Ksp)	28.35	Water	20	[7]
Quantitative	2.0×10^{-7} g/L (Calculated from pKsp 28.72)	Water	25	[10]
Quantitative	0.00000002 g/100 g	Water	25	[7]
Qualitative	Insoluble	Water	Ambient	[6]
Qualitative	Insoluble	Ethanol	Ambient	[7][10]
Qualitative	Insoluble	Ether	Ambient	[7][10]
Qualitative	Soluble	Aqueous Ammonia	Ambient	[6] (Complex formation likely)
Qualitative	Soluble	Castor Oil	Ambient	[6][10]

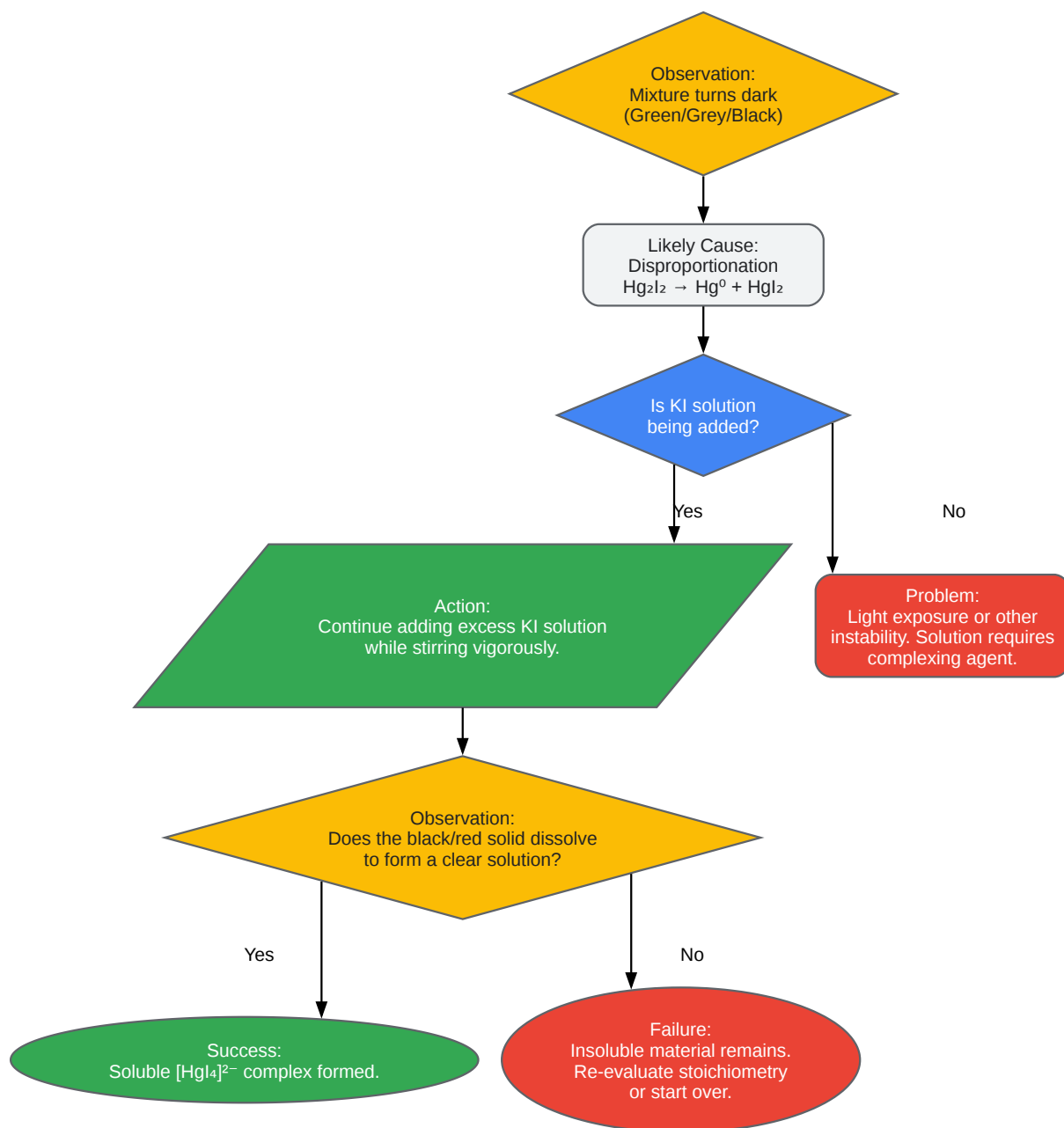
Q2: I need to prepare an aqueous solution containing mercury(I). How can I dissolve Hg_2I_2 ?

A2: Direct dissolution in water is not feasible due to its extremely low Ksp. The most effective method is to use a chemical reaction that forms a soluble complex. This is typically achieved by adding a solution with an excess of iodide ions, such as concentrated potassium iodide (KI).

The iodide ions react with the solid Hg_2I_2 . While the chemistry can be complex and may involve disproportionation, the related mercury(II) iodide (HgI_2) readily dissolves in excess KI to form the soluble tetraiodomercurate(II) complex, $[\text{HgI}_4]^{2-}$. [11][12] A similar principle can be applied, but care must be taken due to the instability of the Hg(I) state.

Below is a general workflow and a detailed experimental protocol for this process.





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